

Technical Monograph: D-Dulcitol-1-13C – Structural Integrity and Isotopic Validation

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Compound of Interest

Compound Name: *D-Dulcitol-1-13C*

Cat. No.: *B1161170*

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Executive Summary

D-Dulcitol-1-13C (Galactitol-1-13C) is a stable isotope-labeled polyol derived from the reduction of D-Galactose-1-13C.[1] It serves as a critical internal standard and metabolic tracer in the study of galactosemia and the polyol pathway. Unlike its parent sugar, dulcitol is an acyclic, meso-compound. The introduction of a Carbon-13 label at the C1 position breaks the isotopic symmetry of the molecule, enabling precise quantification via Isotope Dilution Mass Spectrometry (IDMS) and metabolic flux analysis (MFA) using NMR spectroscopy.

This guide details the chemical architecture, synthesis, and rigorous analytical protocols required to validate the isotopic purity and structural integrity of **D-Dulcitol-1-13C**.

Chemical Architecture & Properties[2][3][4]

Structural Identity

D-Dulcitol (Galactitol) is the sugar alcohol form of galactose.[2] It possesses a linear carbon chain with hydroxyl groups positioned to satisfy the stereochemical requirements of the galacto-configuration.

- Chemical Formula:

C

C

H

O

- Molecular Weight: 183.17 g/mol (labeled) vs 182.17 g/mol (unlabeled)
- Stereochemistry: Meso compound (achiral). The molecule possesses a plane of symmetry bisecting the C3-C4 bond.
- Isotopic Labeling: The

C atom is located at position 1 (terminal hydroxymethyl group).

Symmetry Breaking

In unlabeled dulcitol, C1 and C6 are chemically equivalent due to the plane of symmetry. They resonate at the exact same frequency in NMR. In **D-Dulcitol-1-13C**, this symmetry is isotopically broken. While the chemical environment remains identical, the nuclear magnetic properties differ:

- C1: Enriched

C (Spin 1/2, visible in NMR).

- C6: Natural abundance

C (Spin 0, invisible) / 1.1%

C.

Physical Properties Table

Property	Value	Note
Appearance	White crystalline powder	Hygroscopic
Melting Point	188–190 °C	High crystallinity
Solubility	Soluble in water, slightly soluble in ethanol	Low solubility in non-polar solvents
pKa	~13.5	Weakly acidic hydroxyls
Log P	-3.1	Highly hydrophilic

Synthesis & Production Protocol

The synthesis of **D-Dulcitol-1-13C** is achieved through the chemoselective reduction of D-Galactose-1-13C. This reaction must be controlled to prevent epimerization or side-product formation.

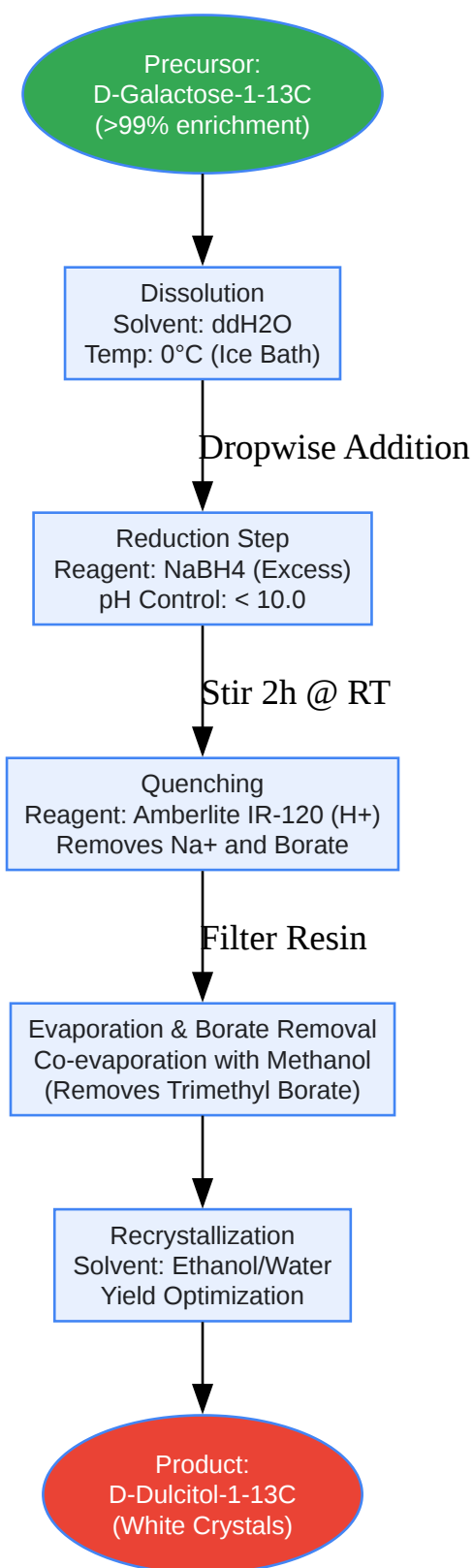
Reaction Mechanism

The aldehyde group at C1 of D-Galactose is reduced to a primary alcohol using Sodium Borohydride (NaBH₄)

).[\[2\]](#)

Synthetic Workflow

The following diagram outlines the critical steps from precursor to purified isotopologue.



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Figure 1: Step-by-step synthesis workflow for **D-Dulcitol-1-13C** via borohydride reduction.

Analytical Validation (The Self-Validating System)

To ensure the material is suitable for metabolic flux analysis, a "triangulated" analytical approach is required. This system cross-references Mass Spectrometry,

H NMR, and

C NMR data.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive method for confirming the position of the label.

C NMR Spectrum (Proton Decoupled)

- Expected Signals:
 - ~64.4 ppm (C1): Massive singlet. This peak corresponds to the labeled carbon.
 - ~64.4 ppm (C6): Tiny satellite (1.1% natural abundance), likely obscured by the C1 peak base.
 - ~70-73 ppm (C2-C5): Small signals (natural abundance) relative to C1.
- Validation Criterion: The integral of the C1 peak should be ~100x greater than the C2-C5 peaks (normalized for NOE and relaxation).

H NMR Spectrum

- H1 Protons: The protons attached to C1 will exhibit a large one-bond heteronuclear coupling ().
- Splitting: Instead of a simple doublet/multiplet, the H1 signal will be split into a wide doublet with .

- Validation Criterion: Presence of the wide doublet at ~3.6-3.8 ppm confirms the label is directly attached to the C1 protons.

Mass Spectrometry (MS)

- Technique: LC-MS (ESI-Negative) or GC-MS (after TMS derivatization).

- Shift Observation:

- Unlabeled Dulcitol (TMS derivative):

.

- Labeled Dulcitol (TMS derivative):

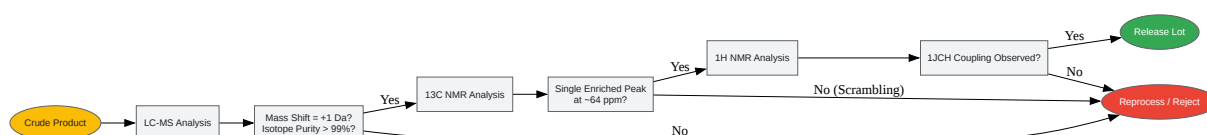
.

- Isotopic Enrichment Calculation:

(Where

is the intensity of the molecular ion).

Purity Decision Tree



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Figure 2: Analytical decision tree for validating isotopic purity and structural identity.

Applications in Research

Galactosemia & Polyol Pathway Tracing

In patients with Galactosemia (deficiency in GALT or GALK enzymes), galactose is diverted to the polyol pathway, accumulating as galactitol (dulcitol).

- Mechanism: Aldose Reductase reduces Galactose to Galactitol.
- Tracer Usage: Administering D-Galactose-1-13C allows researchers to track the rate of flux into the polyol pathway by measuring the appearance of **D-Dulcitol-1-13C** in plasma or urine using LC-MS/MS.
- Advantage: The +1 Da mass shift distinguishes the newly synthesized galactitol from the endogenous pool.

Internal Standard for Quantitation

D-Dulcitol-1-13C is the "Gold Standard" internal standard for quantifying galactitol levels in clinical samples.

- Protocol: Spike a known amount of **D-Dulcitol-1-13C** into the biological sample before extraction.
- Result: Losses during extraction affect both the analyte and the standard equally. The ratio of Unlabeled/Labeled signal provides the exact concentration.

References

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